

Safety precautions and MSDS for Hexane-1,3,6-tricarboxylic acid.

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Compound of Interest

Compound Name: Hexane-1,3,6-tricarboxylic acid

Cat. No.: B072443

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Technical Support Center: Hexane-1,3,6-tricarboxylic acid

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Hexane-1,3,6-tricarboxylic acid** (CAS No. 1572-40-3) is not readily available in public databases. The information provided below is based on the general safety precautions for solid, non-volatile carboxylic acids and should be supplemented by a thorough risk assessment before handling. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Safety Precautions and Hazard Information

Hexane-1,3,6-tricarboxylic acid is a solid organic compound.^{[1][2]} While specific toxicity data is limited, its chemical structure as a tricarboxylic acid suggests potential for eye, skin, and respiratory irritation. It is prudent to handle it as a potentially hazardous chemical.

Summary of Potential Hazards:

- Eye Contact: May cause serious eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: Inhalation of dust may cause respiratory tract irritation.

- Ingestion: The effects of ingestion are not well-documented, but it may cause gastrointestinal irritation.

Personal Protective Equipment (PPE)

A fundamental aspect of laboratory safety is the consistent and correct use of Personal Protective Equipment. The following PPE is recommended when handling **Hexane-1,3,6-tricarboxylic acid**:

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation or puncture before use.
Body Protection	A laboratory coat should be worn at all times. For larger quantities, consider a chemical-resistant apron.
Respiratory	If handling fine powders or there is a risk of dust generation, use a NIOSH-approved respirator with a particulate filter.

Troubleshooting and FAQs

This section addresses common issues that researchers may encounter when working with **Hexane-1,3,6-tricarboxylic acid** and similar solid organic acids.

Frequently Asked Questions (FAQs)

Q1: What should I do in case of accidental skin or eye contact?

- A1:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation develops or persists, seek medical attention.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

Q2: How should I handle a spill of **Hexane-1,3,6-tricarboxylic acid** powder?

- A2: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. The area should then be wiped down with a damp cloth. For larger spills, evacuate the area and contact your institution's EHS department.

Q3: What are the appropriate storage conditions for this chemical?

- A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.

Q4: Is **Hexane-1,3,6-tricarboxylic acid** flammable?

- A4: As a solid organic compound, it is likely combustible but not highly flammable under normal conditions. However, fine dust suspended in the air can create a potential dust explosion hazard. Avoid creating dust clouds and keep away from ignition sources.

Troubleshooting Guide

Problem	Possible Cause	Solution
Difficulty dissolving the compound	The compound may have low solubility in the chosen solvent at room temperature.	Try gentle heating and/or sonication to aid dissolution. A different solvent or a co-solvent system may be necessary. Always check for solvent compatibility and potential reactions.
Inconsistent experimental results	The compound may have absorbed moisture from the air, affecting its mass and reactivity.	Store the compound in a desiccator, especially after opening the container. Ensure the compound is thoroughly dried before weighing for an experiment.
Material appears discolored or clumped	This could indicate degradation or the presence of impurities.	Do not use the material if its appearance is suspect. If possible, purify the compound using an appropriate technique such as recrystallization. Otherwise, obtain a new batch of the chemical.
Static electricity causing powder to disperse	Handling fine, dry powders can generate static electricity.	Use an anti-static gun or ionizer in the weighing area. Ensure proper grounding of equipment. Handle the powder away from drafts and in a controlled manner.

Experimental Protocols

General Handling and Weighing Protocol

- Preparation: Before handling, ensure the work area (e.g., a chemical fume hood or a designated weighing station) is clean and uncluttered.

- PPE: Don the appropriate personal protective equipment as outlined in the PPE table above.
- Weighing:
 - Use a clean, tared weigh boat or appropriate glassware.
 - Carefully scoop the desired amount of **Hexane-1,3,6-tricarboxylic acid** from the stock container, minimizing the generation of dust.
 - If using a spatula, avoid vigorous movements.
 - Close the stock container immediately after use to prevent contamination and moisture absorption.
- Transfer: Carefully transfer the weighed solid to the reaction vessel. A powder funnel can be used to prevent spillage.
- Clean-up: Clean any residual powder from the balance and surrounding area using a brush or a damp cloth. Dispose of any contaminated materials (e.g., weigh boat, gloves) in the appropriate chemical waste container.

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References

- 1. Hexane-1,3,6-tricarboxylic acid | C₉H₁₄O₆ | CID 14795114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexane-1,3,6-tricarboxylic acid | 1572-40-3 [m.chemicalbook.com]
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